

Padnarsertib vs Sunitinib efficacy

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Padnarsertib

CAS No.: 1643913-93-2

Cat. No.: S531886

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Sunitinib Efficacy Profile

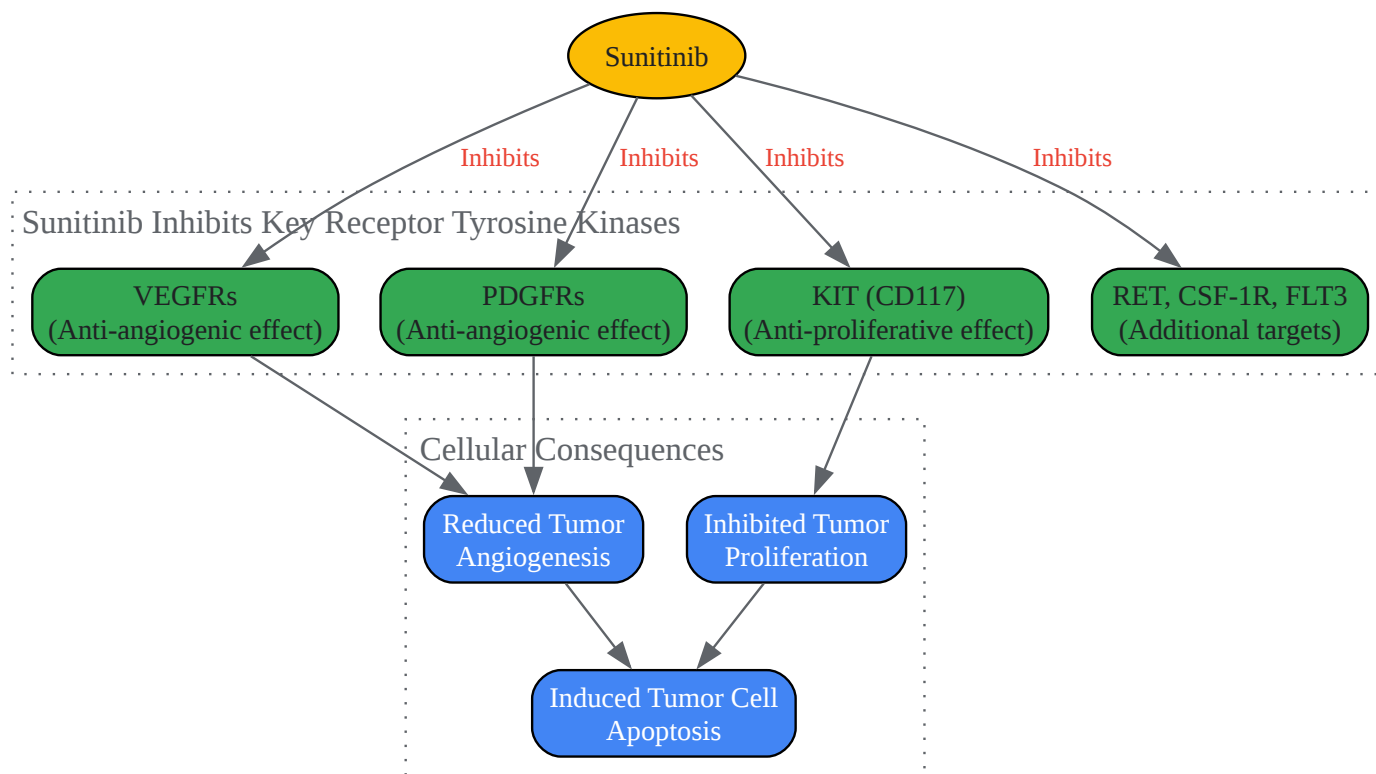
Indication	Trial Design & Comparator	Key Efficacy Endpoints	Reference
Metastatic Renal Cell Carcinoma (mRCC) [1]	Phase III vs. Interferon-alfa (IFN- α)	Median PFS: 11 months vs. 5 months (IFN- α) Objective Response Rate (ORR): 28% vs. 5% (IFN- α) [1]	
Imatinib-resistant Gastrointestinal Stromal Tumor (GIST) [1]	Phase III vs. Placebo	Median Time to Tumor Progression (TTP): 27 weeks vs. 6 weeks (Placebo) ORR: 7% vs. 0% (Placebo) [1]	
Pancreatic Neuroendocrine Tumors (pNET) [1] [2]	Approved for progressive, unresectable/metastatic disease.	N/A	[1] [2]

Sunitinib Mechanism of Action and Key Characteristics

Sunitinib is an oral, small-molecule multi-targeted receptor tyrosine kinase (RTK) inhibitor [2]. Its antitumor activity is primarily based on two effects:

- **Anti-angiogenesis:** Inhibits Vascular Endothelial Growth Factor Receptors (VEGFRs) and Platelet-Derived Growth Factor Receptors (PDGFRs), reducing tumor blood supply [3] [2].
- **Direct antitumor proliferation:** Inhibits other targets like KIT (CD117), which is a key driver in most GISTs [1] [2].

The diagram below illustrates this multi-targeted mechanism.



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How to Locate a Direct Comparison

For researchers seeking a head-to-head comparison, here are targeted strategies:

- **Refine the Drug Name:** Confirm the correct identifier for "**Padnarsertib**." It might be a development code (e.g., GSK- or AZD- prefixed) or have an alternative generic name.
- **Search Clinical Trial Registries:** Websites like ClinicalTrials.gov are primary sources for ongoing or completed comparison trials that may not yet be published.
- **Utilize Specialized Databases:** Search in-depth scientific databases (e.g., PubMed, Scopus) and pharmaceutical intelligence platforms (e.g., Citeline, AdisInsight) using the confirmed drug names.

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References

1. - Wikipedia Sunitinib [en.wikipedia.org]
2. Sunitinib: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Understanding the molecular-based mechanism of action ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Padnarsertib vs Sunitinib efficacy]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b531886#padnarsertib-vs-sunitinib-efficacy]

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